

Personal protective equipment for handling DAP-81

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Compound of Interest

Compound Name: DAP-81

Cat. No.: B10837500

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Essential Safety and Handling Guide for DAP-81

Disclaimer: A specific Safety Data Sheet (SDS) for **DAP-81** (CAS No. 794466-17-4) was not publicly available at the time of this writing. The following guidance is based on available information for **DAP-81** and the safety profiles of structurally similar diaminopyrimidine compounds. It is imperative to obtain and review the specific SDS from your supplier before any handling of this compound. This information should be used as a supplementary resource and not as a replacement for the manufacturer's official safety documentation.

DAP-81 is a diaminopyrimidine derivative that acts as a potent inhibitor of Polo-like kinase 1 (PLK1), a key regulator of cell division.^[1] Due to its biological activity, **DAP-81** should be handled with care in a laboratory setting by trained personnel. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling **DAP-81**, based on general best practices for potent research compounds and data from similar diaminopyrimidine derivatives.

PPE Category	Recommended Equipment	Key Considerations
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Must be worn at all times when handling DAP-81 to protect against splashes or airborne particles.
Skin and Body Protection	Standard laboratory coat.	A fully buttoned lab coat is essential to protect skin and clothing from contamination.
Chemical-resistant gloves (e.g., nitrile).	Gloves should be inspected for tears or holes before use and changed frequently, especially if contaminated.	
Respiratory Protection	Certified chemical fume hood.	All work with solid DAP-81 or concentrated solutions should be performed in a properly functioning fume hood to prevent inhalation.

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **DAP-81** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials.

Handling Procedures:

- Preparation: Designate a specific area for handling **DAP-81**. Ensure the work area is clean and uncluttered.
- Weighing: To prevent inhalation of fine powder, weigh solid **DAP-81** in a chemical fume hood or a ventilated balance enclosure.

- **Solution Preparation:** When preparing solutions, slowly add the solvent to the solid **DAP-81** to minimize dust generation.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.

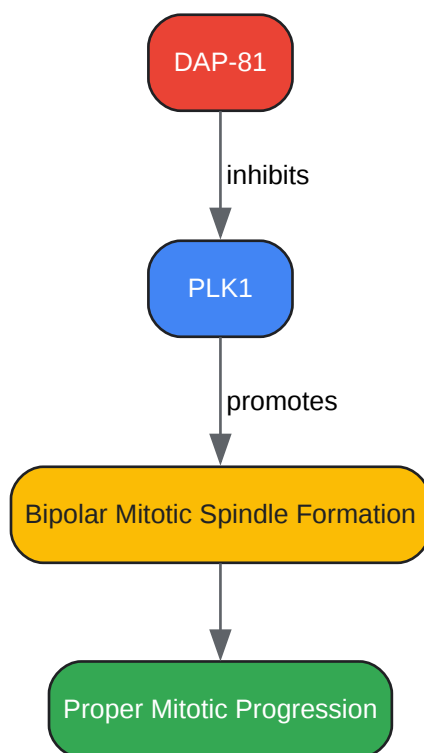
Disposal Plan

All materials contaminated with **DAP-81**, including empty containers, disposable labware, and contaminated PPE, must be treated as hazardous chemical waste.

- **Waste Collection:** Segregate **DAP-81** waste from other laboratory waste. Use dedicated, clearly labeled, and sealed containers for solid and liquid waste.
- **Disposal:** Dispose of all **DAP-81** waste through your institution's official hazardous waste management program. Do not pour **DAP-81** waste down the drain or dispose of it in the regular trash.

Mandatory Visualizations

The following diagrams illustrate key procedural and conceptual information for working with **DAP-81**.



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References

- 1. DAP-81, CasNo.794466-17-4 BOC Sciences United States [bocscichem.lookchem.com]
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